

Recommended working concentrations of VU590 dihydrochloride

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Compound of Interest

Compound Name: VU590 dihydrochloride

Cat. No.: B591140

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Application Notes and Protocols: VU590 Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidance on the recommended working concentrations and experimental protocols for **VU590 dihydrochloride**, a potent inhibitor of the renal outer medullary potassium channel (Kir1.1, ROMK).

VU590 dihydrochloride is a valuable research tool for studying the physiological roles of Kir1.1 and Kir7.1 channels. It acts as an intracellular pore blocker of the Kir1.1 channel.[1] This compound has been utilized in a variety of in vitro applications to investigate renal function, ion channel physiology, and as a potential therapeutic agent.

Key Characteristics:

Molecular Weight: 561.46 g/mol [1]

Formula: C24H32N4O7·2HCl[1]

Purity: ≥97%[1]

Solubility: Soluble in DMSO up to 100 mM.[1]



Storage: Store at -20°C.[1]

Recommended Working Concentrations

The optimal working concentration of **VU590 dihydrochloride** is highly dependent on the specific application, cell type, and experimental conditions. The following table summarizes key inhibitory concentrations (IC₅₀) to serve as a starting point for experimental design.

Target	IC₅₀ Value	Application	Reference(s)
Kir1.1 (ROMK)	290 - 294 nM	Electrophysiology, Cell-Based Assays	[1][2]
Kir7.1	~ 8 μM	Electrophysiology, Cell-Based Assays	[2][3]
Kir2.1	No effect	Not applicable	[1]
Kir4.1	No effect	Not applicable	[1]

General Recommendations for Working Concentrations:

- For selective inhibition of Kir1.1: A concentration range of 1-10 times the IC₅₀ (i.e., 300 nM to 3 μM) is a common starting point for in vitro experiments.
- For inhibition of Kir7.1: Higher concentrations, in the range of 8-80 μM, would be required.
- Initial Titration: It is crucial to perform a dose-response experiment to determine the optimal concentration for your specific system.

Experimental Protocols Preparation of Stock Solution

A concentrated stock solution is typically prepared in DMSO.

Materials:

VU590 dihydrochloride powder



• Dimethyl sulfoxide (DMSO), anhydrous

Procedure:

- To prepare a 10 mM stock solution, add 1.78 mL of DMSO to 1 mg of VU590 dihydrochloride (MW: 561.46 g/mol).
- Vortex thoroughly to ensure complete dissolution.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.

Cell-Based Assay Protocol (General)

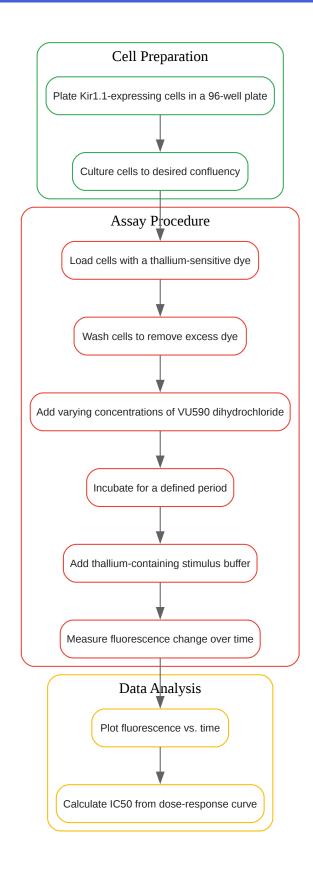
This protocol provides a general workflow for assessing the effect of **VU590 dihydrochloride** on Kir1.1 channel activity in a cell-based assay using a thallium flux assay as an example.

Materials:

- · Cells expressing the Kir1.1 channel
- Assay buffer (e.g., Hanks' Balanced Salt Solution, HBSS)
- Thallium-sensitive fluorescent dye
- VU590 dihydrochloride stock solution
- Microplate reader

Workflow:





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Caption: Workflow for a cell-based thallium flux assay.



Patch-Clamp Electrophysiology Protocol (General)

This protocol outlines the general steps for evaluating the inhibitory effect of **VU590 dihydrochloride** on Kir1.1 currents using whole-cell patch-clamp.

Materials:

- Cells expressing Kir1.1 channels
- External (bath) solution
- Internal (pipette) solution
- Patch-clamp rig (amplifier, micromanipulator, microscope)
- VU590 dihydrochloride stock solution

Procedure:

- Prepare external and internal solutions appropriate for recording Kir currents.
- Establish a whole-cell patch-clamp configuration on a Kir1.1-expressing cell.
- Record baseline Kir currents using a suitable voltage protocol (e.g., voltage ramps or steps).
- Perfuse the cell with the external solution containing the desired concentration of VU590
 dihydrochloride. The final DMSO concentration should be kept low (e.g., <0.1%) to avoid
 solvent effects.
- Record Kir currents in the presence of the compound until a steady-state block is achieved.
- Wash out the compound with the control external solution to assess the reversibility of the block.
- Analyze the reduction in current amplitude to determine the percentage of inhibition.

Signaling Pathway



VU590 dihydrochloride directly blocks the pore of the Kir1.1 channel, thereby inhibiting the flow of potassium ions.



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Caption: Mechanism of Kir1.1 inhibition by VU590.

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